

N-Cyclohexyl-1,3-propanediamine CAS number 3312-60-5 properties

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Compound of Interest

Compound Name: N-Cyclohexyl-1,3-propanediamine

Cat. No.: B145808

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An In-depth Technical Guide to **N-Cyclohexyl-1,3-propanediamine** (CAS: 3312-60-5)

This guide provides a comprehensive overview of **N-Cyclohexyl-1,3-propanediamine**, a versatile aliphatic amine used in industrial applications and as a specific tool in biomedical research. It is intended for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

N-Cyclohexyl-1,3-propanediamine is an organic compound featuring a cyclohexyl group bonded to the nitrogen of a propanediamine backbone.^[1] This structure, with its primary and secondary amine functionalities, dictates its chemical properties and reactivity.

- CAS Number: 3312-60-5^{[2][3]}
- Molecular Formula: C₉H₂₀N₂^{[1][3]}
- Molecular Weight: 156.27 g/mol ^{[4][5]}
- IUPAC Name: N¹-Cyclohexylpropane-1,3-diamine^{[6][7]}
- Synonyms: (3-Aminopropyl)cyclohexylamine, N-(3-Aminopropyl)cyclohexanamine, 3-Cyclohexylaminopropylamine, Laromin C 252, Baxxodur EC 252.^{[1][8]}

Physicochemical Properties

The compound is typically a colorless to pale yellow liquid, though its state can depend on purity and temperature.[1][5] It is soluble in water and various organic solvents.[1] Key physical and chemical properties are summarized below.

Table 1: Physical Properties of **N-Cyclohexyl-1,3-propanediamine**

Property	Value	Source(s)
Physical Form	Liquid	[4][6]
Melting Point	-17 to -15 °C	[2][4]
Boiling Point	120-123 °C @ 20 mmHg85-89 °C @ 2 Torr238.7 °C @ 760 mmHg	[2][5][9][4]
Density	0.917 g/mL at 25 °C	[2][5]
Refractive Index	n ²⁰ /D 1.482	[2][4]
Flash Point	101 °C (214 °F)	[5]
Stability	Reported to be air sensitive.	[4]

Table 2: Chemical Identifiers and Descriptors

Identifier	Value	Source(s)
InChI Key	ITZPOSYADVYECJ-UHFFFAOYSA-N	[1][3][6]
SMILES	<chem>N(CCCN)C1CCCCC1</chem>	[1]
XLogP3	1.6	[4]
Topological Polar Surface Area	38 Å ²	[4]

Safety and Handling

N-Cyclohexyl-1,3-propanediamine is classified as a hazardous substance, primarily due to its corrosive nature. Proper personal protective equipment (PPE), including gloves, goggles, and

lab coats, should be worn during handling. Work should be conducted in a well-ventilated area or a chemical fume hood.

Table 3: GHS Hazard Information

Category	Code	Description	Source(s)
Pictogram	GHS05	Corrosion	[6]
Signal Word	Danger	[6]	
Hazard Statements	H314	Causes severe skin burns and eye damage.	[6]
H290	May be corrosive to metals.		
Precautionary Statements (Selected)	P260	Do not breathe dust/fume/gas/mist/vapours/spray.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.		
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.		
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[6]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		
P405	Store locked up.		

P501

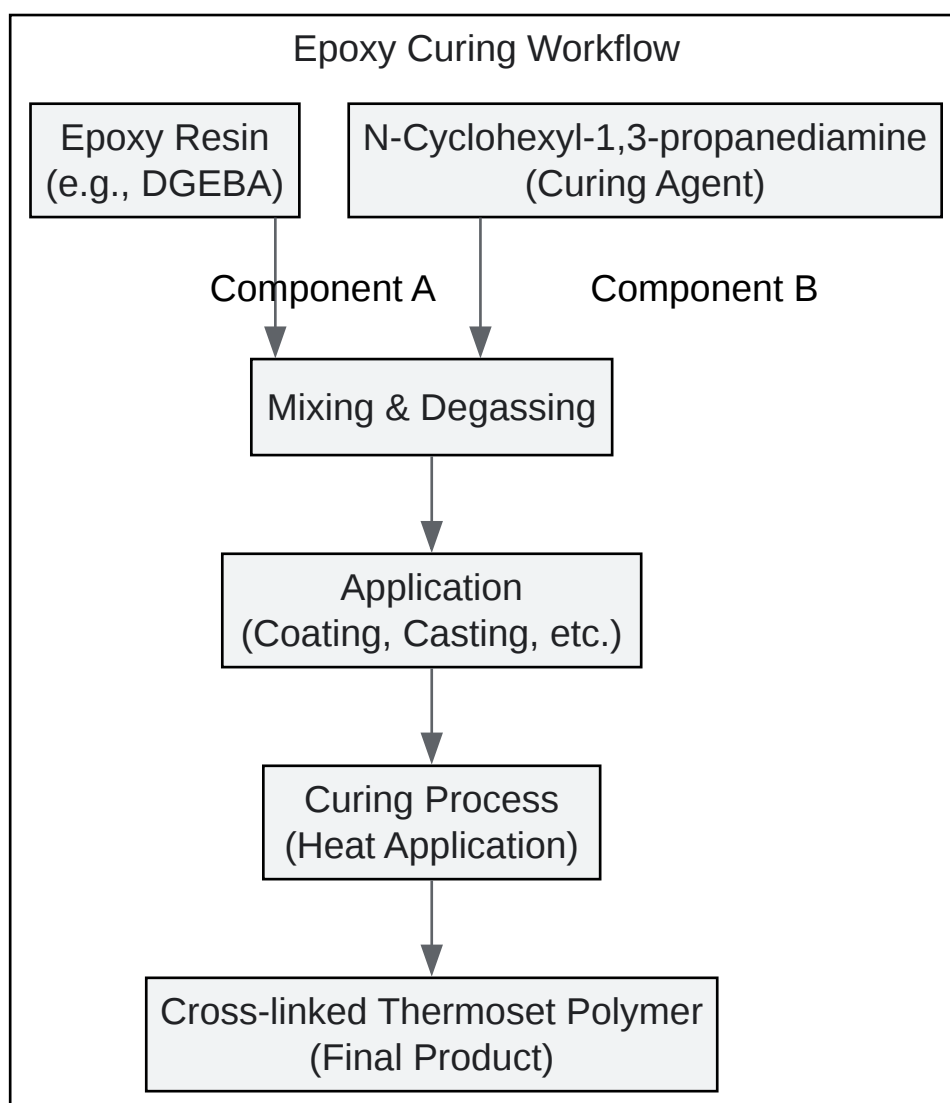
Dispose of
contents/container to
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Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place under an inert atmosphere.[4]

Applications

Industrial Applications

The primary industrial use of **N-Cyclohexyl-1,3-propanediamine** is as a curing agent for epoxy resins.[1] Its two amine groups can react with epoxy groups to form a cross-linked polymer network, providing strength and durability to the final material. It also serves as a versatile chemical intermediate or building block for the synthesis of other compounds.[1]



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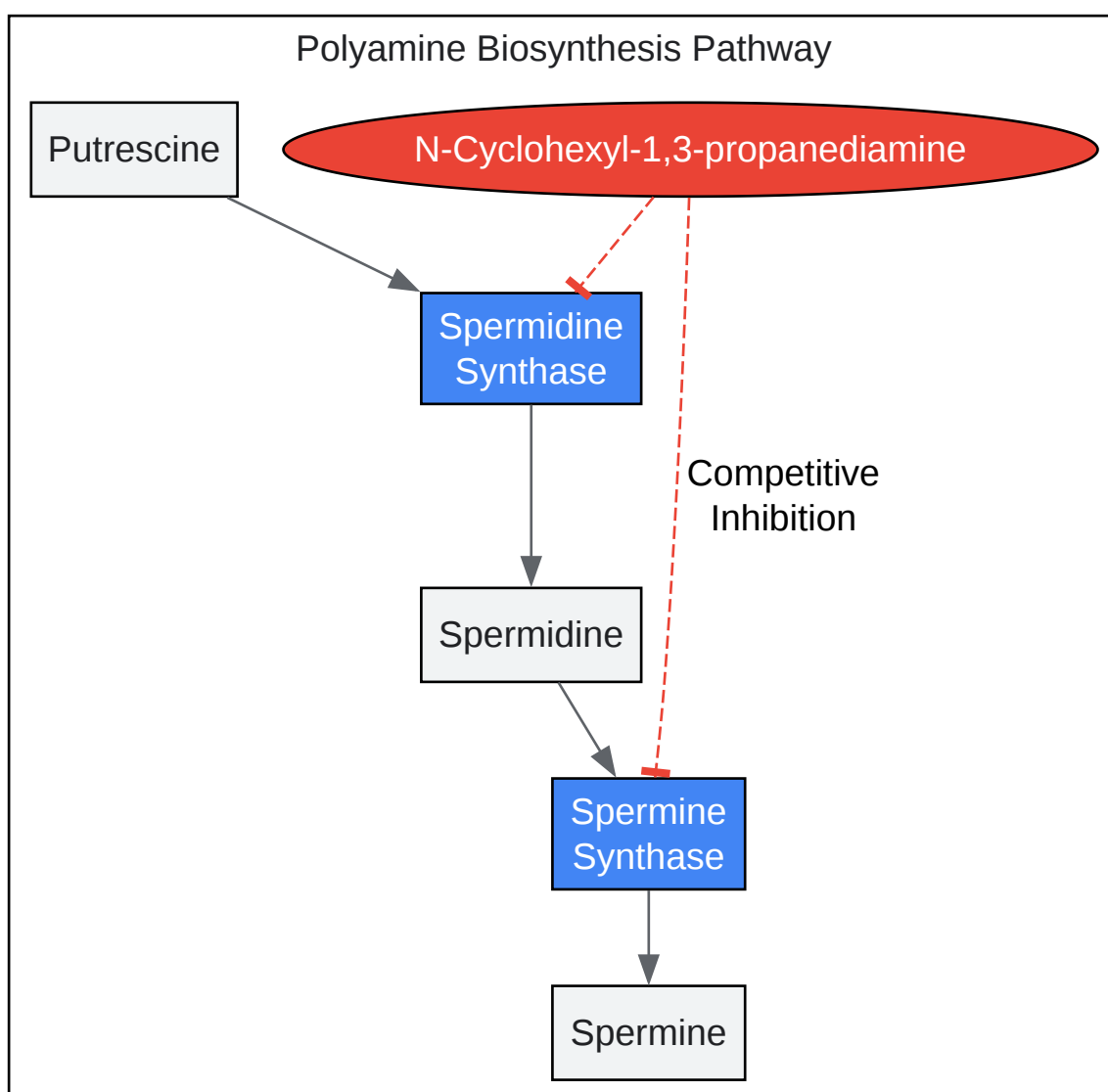
Caption: General workflow for using the compound as an epoxy curing agent.

Research and Drug Development Applications

In a research context, **N-Cyclohexyl-1,3-propanediamine** is primarily known as a competitive inhibitor of polyamine biosynthesis enzymes.^{[2][10]}

- **Enzyme Inhibition:** It is a selective and competitive inhibitor of spermine synthase and spermidine synthase.^{[2][10][11]} This activity makes it a valuable tool for studying the roles of polyamines (spermidine, spermine) in cellular processes.

- **Neuroscience Research:** The compound has been used in neurological disease research. [11] In one study, it exhibited an anti-epileptic effect in a WAG/Rij rat model when administered at 25 mg/kg (i.p.).[2][11]
- **Metabolic Studies:** In β -TC6 cells, a 100 μ M concentration was shown to reduce intracellular spermine, increase spermidine, and consequently decrease glucose-induced insulin secretion.[11]
- **Cancer Research:** The specific role of spermine in breast cancer cell growth has been investigated using this compound. In ZR-75-1 human breast cancer cells, it inhibited growth with an IC_{50} of approximately 5 μ M and depleted spermine content.[7] This study highlights its utility in probing the distinct biological functions of different polyamines.



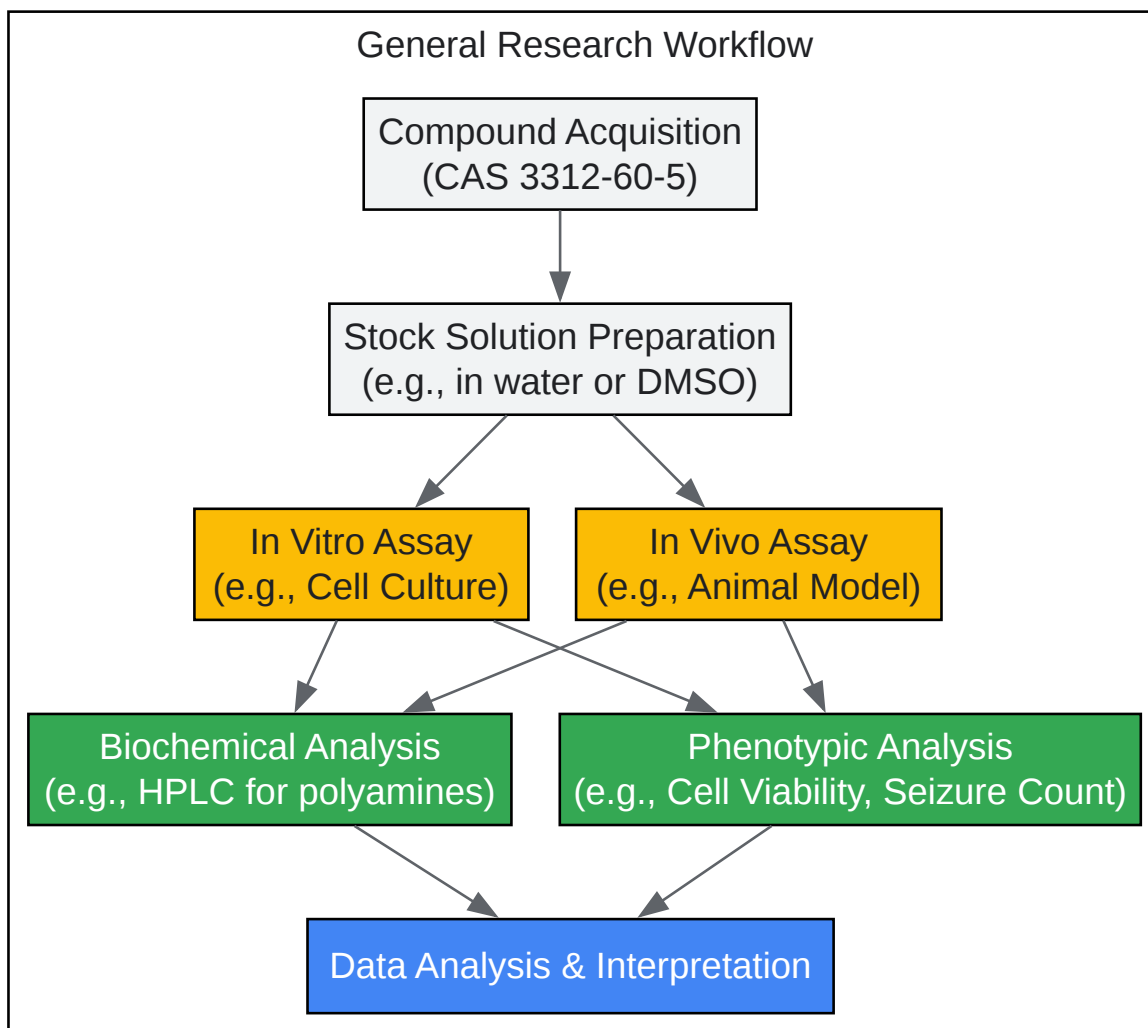
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Caption: Inhibition of polyamine synthesis by **N-Cyclohexyl-1,3-propanediamine**.

Experimental Protocols & Methodologies

Detailed, step-by-step experimental protocols for the synthesis or specific biological applications of **N-Cyclohexyl-1,3-propanediamine** are not readily available in public domain literature. However, published studies provide key parameters that are valuable for experimental design.

General Research Workflow:



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Caption: A logical workflow for investigating the compound's biological effects.

Use in Cell Culture

- Breast Cancer Cell Lines (ZR-75-1, T47-D, etc.): Used at concentrations around 5-50 μM for up to 14 days to assess antiproliferative effects. Growth inhibition was reversed by the addition of 1 μM exogenous spermine.[7]
- Mesenchymal Stromal Cells (MSCs): Dose-response studies indicated toxicity around 300 μM . Used to chemically inhibit spermine synthase (SMS) to study its effect on osteogenesis.
- Pancreatic Beta Cells (β -TC6): A concentration of 100 μM for 3 days was used to study effects on insulin secretion.[11]

Use in Animal Models

- Epilepsy Model (WAG/Rij rats): An intraperitoneal (i.p.) injection of 25 mg/kg administered once daily for two days was shown to have an anti-epileptic effect.[2][11]

Spectroscopic Data

Spectroscopic data is crucial for confirming the identity and purity of the compound.

- Mass Spectrometry: The electron ionization (EI) mass spectrum is available through the NIST WebBook.[2] This provides information on the fragmentation pattern of the molecule.
- NMR Spectroscopy: A ^{13}C NMR spectrum in CDCl_3 is indexed on SpectraBase, though access to the full spectrum may require a subscription.[4] Detailed, publicly available ^1H NMR and IR spectra were not identified in the conducted searches.

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References

- 1. mdpi.com [mdpi.com]
- 2. N-Cyclohexyl-1,3-propanediamine [webbook.nist.gov]
- 3. Characterization of the stimulatory and inhibitory effects of polyamines on [3H]N-(1-[thienyl]cyclohexyl) piperidine binding to the N-methyl-D-aspartate receptor ionophore complex - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. Effects of Spermine Synthase Deficiency in Mesenchymal Stromal Cells Are Rescued by Upstream Inhibition of Ornithine Decarboxylase [mdpi.com]
- 6. N-Cyclohexyl-1,3-propanediamine (CAS 3312-60-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. merckmillipore.com [merckmillipore.com]
- 8. Effects of Spermine Synthase Deficiency in Mesenchymal Stromal Cells Are Rescued by Upstream Inhibition of Ornithine Decarboxylase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. N-Cyclohexyl-1,3-propanediamine [webbook.nist.gov]
- 10. researchgate.net [researchgate.net]
- 11. N-Cyclohexyl-1,3-propanediamine [webbook.nist.gov]
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